

Dicirenone: A Technical Guide to its Physical and Chemical Properties

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dicirenone (developmental code name SC-26304) is a synthetic, steroidal antimineralocorticoid belonging to the spirolactone group.[1] Developed in 1974, it was initially investigated as a diuretic and antihypertensive agent, although it was never brought to market. [1] Like other spirolactones such as spironolactone, **Dicirenone** functions as a competitive antagonist of the mineralocorticoid receptor (MR), thereby inhibiting the effects of aldosterone. This technical guide provides an in-depth overview of the physical and chemical properties of **Dicirenone**, its mechanism of action, and relevant experimental protocols for its analysis.

Physical and Chemical Properties

Dicirenone is a complex steroidal molecule. While extensive experimental data on its physical properties are not readily available in public literature, its key chemical identifiers and predicted properties have been established.

Table 1: Chemical Identification of **Dicirenone**



Identifier	Value	
IUPAC Name	Propan-2-yl (7R,8R,9S,10R,13S,14S,17R)-10,13-Dimethyl- 3,5'-dioxospiro[2,6,7,8,9,11,12,14,15,16- decahydro-1H-cyclopenta[a]phenanthrene- 17,2'-oxolane]-7-carboxylate[1][2]	
CAS Number	41020-79-5[1]	
Synonyms	SC-26304, 7α-Carboxyisopropylspirolactone, Dicirenona, Dicirenonum	
Molecular Formula	C26H36O5	
InChI Key	WUVPAYPBMZMHJO-IMNLCBETSA-N	

Table 2: Physicochemical Properties of **Dicirenone**



Property	Value	Notes
Molecular Weight	428.57 g/mol	
Melting Point	Not available	Experimental data not found in public literature.
Boiling Point	579.346 °C at 760 mmHg	Predicted value.
Solubility	Not available	Experimental data for solubility in water and common organic solvents not found. As a steroidal lactone, it is expected to have low aqueous solubility and be soluble in organic solvents like chloroform and benzene, similar to spironolactone.
рКа	Not available	
logP (XLogP3)	2.8	Indicates moderate lipophilicity.
Density	1.187 g/cm³	Predicted value.

Mechanism of Action: Mineralocorticoid Receptor Antagonism

Dicirenone exerts its pharmacological effects by acting as a competitive antagonist at the mineralocorticoid receptor (MR). The MR is a nuclear receptor that plays a crucial role in regulating electrolyte and water balance, primarily through its activation by the steroid hormone aldosterone.

Mineralocorticoid Receptor Signaling Pathway

The canonical signaling pathway of the mineralocorticoid receptor is a well-established genomic mechanism. In its inactive state, the MR resides in the cytoplasm, complexed with heat shock proteins (HSPs). Upon binding of an agonist like aldosterone, the receptor undergoes a conformational change, leading to the dissociation of the HSPs. The activated



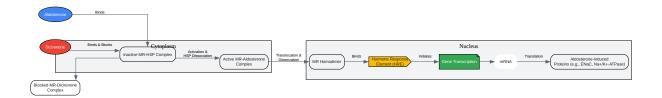
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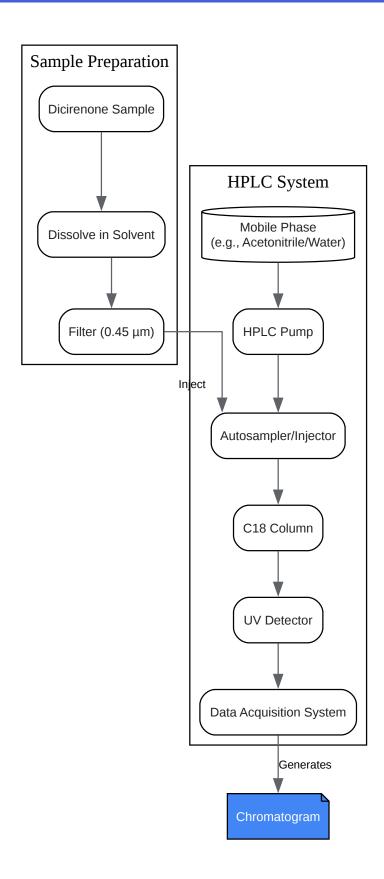
receptor-ligand complex then translocates to the nucleus, where it homodimerizes and binds to specific DNA sequences known as hormone response elements (HREs) in the promoter regions of target genes. This binding initiates the recruitment of co-activator proteins and the general transcription machinery, leading to the transcription of aldosterone-responsive genes. These genes encode proteins such as the epithelial sodium channel (ENaC) and the Na+/K+-ATPase pump, which are critical for sodium and water reabsorption in the kidneys.

As an antagonist, **Dicirenone** binds to the mineralocorticoid receptor but does not induce the conformational changes necessary for the dissociation of heat shock proteins and subsequent transcriptional activation. By occupying the receptor's binding site, **Dicirenone** prevents aldosterone from binding and initiating the signaling cascade, thereby blocking its physiological effects.

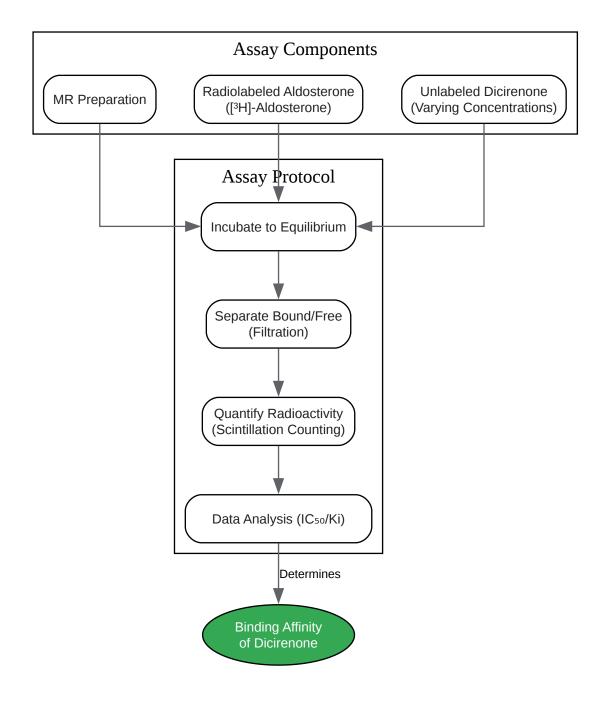












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